

Navigating the Landscape of L-Tyrosine-d5: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *L-Tyrosine-d5*

Cat. No.: *B15573411*

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This technical guide provides researchers, scientists, and drug development professionals with a comprehensive overview of **L-Tyrosine-d5**, a deuterated analogue of the amino acid L-Tyrosine. This document outlines key supplier information, purity specifications, and detailed analytical methodologies crucial for the procurement and verification of this essential compound for research and development.

L-Tyrosine-d5 serves as a valuable tool in various research applications, including metabolic studies, pharmacokinetic analysis, and as an internal standard in mass spectrometry-based proteomics and metabolomics. The incorporation of deuterium atoms provides a distinct mass shift, enabling sensitive and accurate quantification in complex biological matrices.

Supplier and Purity Overview

The selection of a reliable supplier is paramount to ensure the quality and integrity of research outcomes. Several reputable suppliers offer **L-Tyrosine-d5**, typically with high chemical and isotopic purity. Below is a summary of publicly available information from prominent suppliers in the field.

Supplier	Product Name/Variant	CAS Number	Chemical Purity	Isotopic Purity/Enrichment	Analytical Methods Cited
MedChemExpress	L-Tyrosine-d5	1226919-57-8	≥98%	Not specified	NMR, LC-MS, HPLC
ChemScene	L-Tyrosine-d5	1226919-57-8	≥98%	Not specified	Not specified
Cambridge Isotope Laboratories, Inc.	L-Tyrosine (ring-d4, 98%)	62595-14-6	≥98%	98 atom % D	NMR, MS
Cambridge Isotope Laboratories, Inc.	L-Tyrosine (d7, 98%)	Not specified	≥98%	98 atom % D	Not specified
Aladdin Scientific	L-Tyrosine-d5	1226919-57-8	Not specified	Not specified	Not specified

Note: Purity and isotopic enrichment can vary by batch. Researchers should always consult the batch-specific Certificate of Analysis (CofA) provided by the supplier.

Certificate of Analysis: A Critical Quality Document

The Certificate of Analysis is a crucial document that provides detailed information about the quality and purity of a specific batch of **L-Tyrosine-d5**. A representative CofA for a deuterated L-Tyrosine product (L-Tyrosine-d4) from MedChemExpress indicates the following analyses are typically performed.^[1]

Analysis	Specification	Typical Result
Appearance	White to off-white solid	Conforms
^1H NMR Spectrum	Consistent with structure	Conforms
Mass Spectrometry	Consistent with structure	Conforms
Chemical Purity (by NMR)	$\geq 98.0\%$	98.0%
Isotopic Enrichment	Not specified	98.40%

Experimental Protocols for Purity Determination

Accurate determination of chemical and isotopic purity is essential for the reliable application of **L-Tyrosine-d5**. The following sections detail representative experimental protocols for the most common analytical techniques used for quality control.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation and Purity

NMR spectroscopy is a powerful tool for confirming the identity, structure, and isotopic labeling pattern of **L-Tyrosine-d5**. It is also used for determining chemical purity.

Methodology:

- **Sample Preparation:** Dissolve a precisely weighed sample of **L-Tyrosine-d5** (typically 1-5 mg) in a suitable deuterated solvent (e.g., D_2O , DMSO-d_6) to a final concentration of 5-10 mg/mL.
- **Instrumentation:** Utilize a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- **^1H NMR Acquisition:** Acquire a proton NMR spectrum. The absence or significant reduction of signals corresponding to the deuterated positions confirms successful labeling. Residual proton signals can be used to quantify the isotopic enrichment.
- **^{13}C NMR Acquisition:** Acquire a carbon-13 NMR spectrum to confirm the carbon skeleton of the molecule.

- **Purity Determination:** Quantitative NMR (qNMR) can be employed to determine the chemical purity by integrating the signals of **L-Tyrosine-d5** against a certified internal standard of known concentration.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

HPLC is a standard method for assessing the chemical purity of **L-Tyrosine-d5** by separating it from any potential impurities.

Methodology:

- **Sample Preparation:** Prepare a stock solution of **L-Tyrosine-d5** in a suitable solvent (e.g., dilute acid or a mixture of water and organic solvent) at a concentration of approximately 1 mg/mL. Further dilute to a working concentration (e.g., 10-100 µg/mL) with the mobile phase.
- **Instrumentation:** Use a standard HPLC system equipped with a UV detector.
- **Chromatographic Conditions:**
 - **Column:** A reversed-phase C18 column is commonly used.
 - **Mobile Phase:** A gradient of an aqueous buffer (e.g., 0.1% trifluoroacetic acid in water) and an organic solvent (e.g., acetonitrile or methanol) is typically employed.[\[2\]](#)
 - **Flow Rate:** A typical flow rate is 1.0 mL/min.
 - **Detection:** Monitor the elution profile at a wavelength where tyrosine absorbs, such as 274 nm.
- **Data Analysis:** The chemical purity is determined by calculating the peak area of **L-Tyrosine-d5** as a percentage of the total peak area of all components in the chromatogram.

Mass Spectrometry (MS) for Isotopic Enrichment and Identity Confirmation

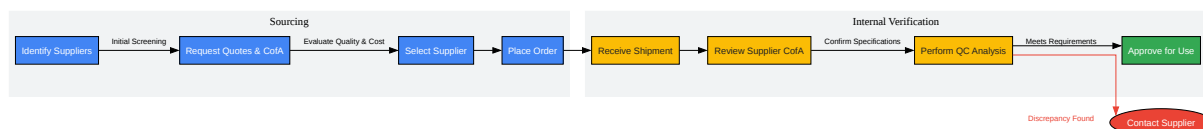
Mass spectrometry is essential for confirming the molecular weight of **L-Tyrosine-d5** and determining its isotopic enrichment.

Methodology:

- **Sample Preparation:** Prepare a dilute solution of **L-Tyrosine-d5** (e.g., 1-10 µg/mL) in a solvent compatible with the ionization source (e.g., 50:50 water:acetonitrile with 0.1% formic acid).
- **Instrumentation:** A high-resolution mass spectrometer (e.g., TOF, Orbitrap) coupled to an electrospray ionization (ESI) source is ideal.
- **Data Acquisition:** Acquire the mass spectrum in positive ion mode. The protonated molecule $[M+H]^+$ will be observed.
- **Data Analysis:**
 - **Identity Confirmation:** The observed mass-to-charge ratio (m/z) of the molecular ion should correspond to the theoretical m/z of **L-Tyrosine-d5**.
 - **Isotopic Enrichment:** The isotopic distribution of the molecular ion peak cluster is analyzed to determine the percentage of molecules that are fully deuterated, as well as the distribution of partially deuterated species.

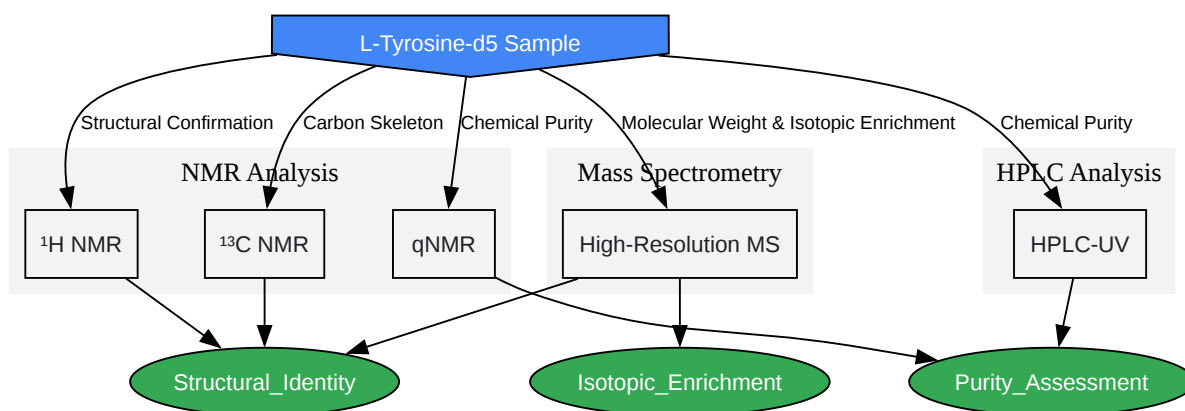
Workflow and Pathway Diagrams

To aid in the understanding of the sourcing and verification process, the following diagrams have been generated using the DOT language.



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Caption: Sourcing and verification workflow for **L-Tyrosine-d5**.



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Caption: Quality control analysis pathway for **L-Tyrosine-d5**.

This guide provides a foundational understanding for researchers working with **L-Tyrosine-d5**. By carefully selecting suppliers and implementing rigorous analytical verification, scientists can ensure the quality and reliability of their experimental data, ultimately contributing to the advancement of their respective fields.

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References

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